

# A Head-to-Head Battle: Imipenem-Relebactam vs. Ceftazidime-Avibactam Against *Pseudomonas aeruginosa*

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Relebactam*

Cat. No.: *B560040*

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## A Comparative Guide for Researchers and Drug Development Professionals

The emergence of multidrug-resistant *Pseudomonas aeruginosa* poses a significant threat to public health, necessitating the development of novel therapeutic strategies. This guide provides a detailed comparison of the in vitro efficacy of two recently approved  $\beta$ -lactam/ $\beta$ -lactamase inhibitor combinations: imipenem-**relebactam** and ceftazidime-avibactam, against this formidable pathogen.

## In Vitro Susceptibility Data

Multiple studies have evaluated the in vitro activity of imipenem-**relebactam** and ceftazidime-avibactam against clinical isolates of *P. aeruginosa*. The following tables summarize the minimum inhibitory concentrations (MIC) required to inhibit 50% (MIC<sub>50</sub>) and 90% (MIC<sub>90</sub>) of isolates, as well as the overall percentage of susceptible isolates.

Table 1: Overall In Vitro Activity Against *P. aeruginosa*

| Antibiotic Combination | MIC <sub>50</sub> (mg/L) | MIC <sub>90</sub> (mg/L) | Susceptibility (%)                                   |
|------------------------|--------------------------|--------------------------|------------------------------------------------------|
| Imipenem-Relebactam    | 0.5                      | 4                        | 88.9 - 97.3% <a href="#">[1]</a> <a href="#">[2]</a> |
| Ceftazidime-Avibactam  | 2                        | 8 - 16                   | 89.8 - 94.2% <a href="#">[1]</a> <a href="#">[3]</a> |

Table 2: Activity Against Imipenem-Nonsusceptible and Ceftazidime-Nonsusceptible *P. aeruginosa*

| Antibiotic Combination | Population                                           | Susceptibility (%)                            |
|------------------------|------------------------------------------------------|-----------------------------------------------|
| Imipenem-Relebactam    | Imipenem-Nonsusceptible                              | 70% <a href="#">[3]</a>                       |
| Ceftazidime-Avibactam  | Ceftazidime-Nonsusceptible                           | 61.4% <a href="#">[1]</a> <a href="#">[3]</a> |
| Imipenem-Relebactam    | Ceftazidime-Nonsusceptible & Imipenem-Nonsusceptible | 51.6% <a href="#">[3]</a>                     |
| Ceftazidime-Avibactam  | Ceftazidime-Nonsusceptible & Imipenem-Nonsusceptible | 61.5% <a href="#">[3]</a>                     |

Table 3: Activity Against KPC-Producing *P. aeruginosa*

| Antibiotic Combination | Susceptibility (%)        |
|------------------------|---------------------------|
| Imipenem-Relebactam    | 9.1% <a href="#">[3]</a>  |
| Ceftazidime-Avibactam  | 86.4% <a href="#">[3]</a> |

## Experimental Protocols

The in vitro susceptibility data presented in this guide were primarily generated using the broth microdilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[\[1\]](#)[\[4\]](#)[\[5\]](#)

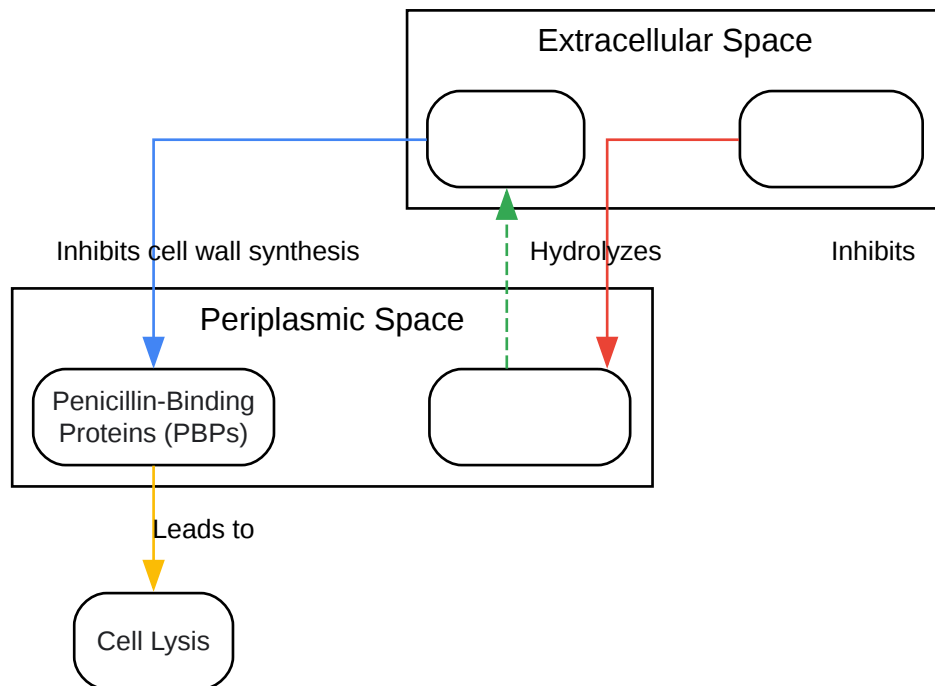
Broth Microdilution Method:

- **Inoculum Preparation:** A standardized inoculum of *P. aeruginosa* is prepared to a turbidity equivalent to a 0.5 McFarland standard, which corresponds to approximately  $1-2 \times 10^8$  CFU/mL. This is then further diluted to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.
- **Antimicrobial Agent Preparation:** Serial twofold dilutions of imipenem-**relebactam** and ceftazidime-avibactam are prepared in cation-adjusted Mueller-Hinton broth. For ceftazidime-avibactam, a fixed concentration of 4 mg/L of avibactam is used.<sup>[5][6]</sup> For imipenem-**relebactam**, a fixed concentration of 4 mg/L of **relebactam** is commonly used in studies.
- **Incubation:** The microtiter plates are incubated at  $35 \pm 2$  °C in ambient air for 16-20 hours.
- **MIC Determination:** The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.
- **Quality Control:** Quality control is performed using reference strains such as *P. aeruginosa* ATCC 27853 to ensure the accuracy and reproducibility of the results.<sup>[1][7]</sup>
- **Interpretation:** The MIC values are interpreted as susceptible, intermediate, or resistant based on the clinical breakpoints established by CLSI and EUCAST. For *P. aeruginosa*, the CLSI breakpoint for both imipenem-**relebactam** and ceftazidime-avibactam is  $\leq 2$  mg/L for susceptible.<sup>[6][7]</sup>

## Mechanisms of Action and Resistance

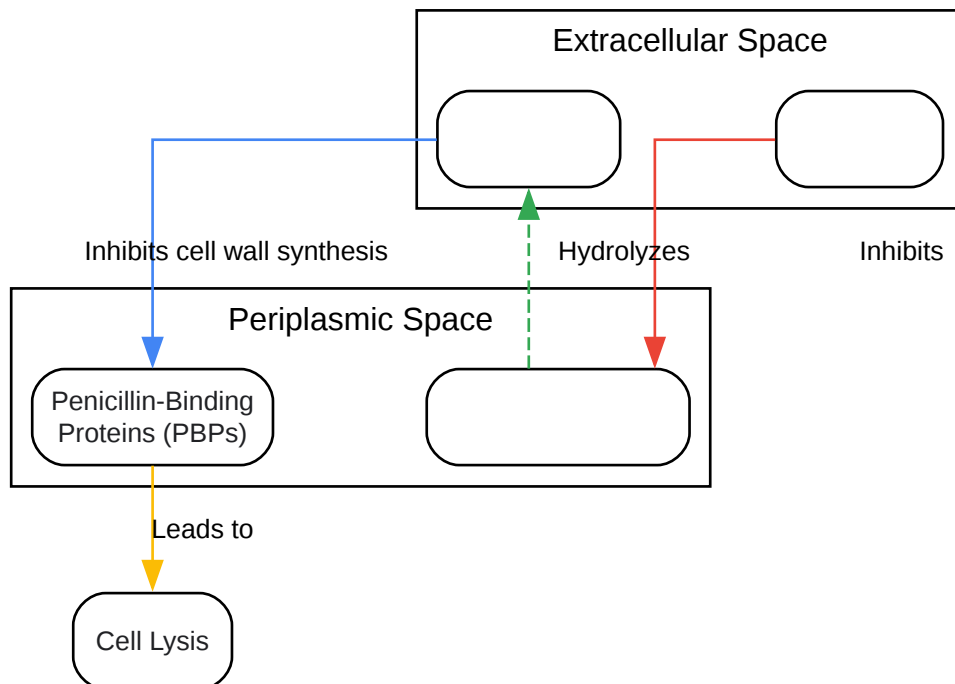
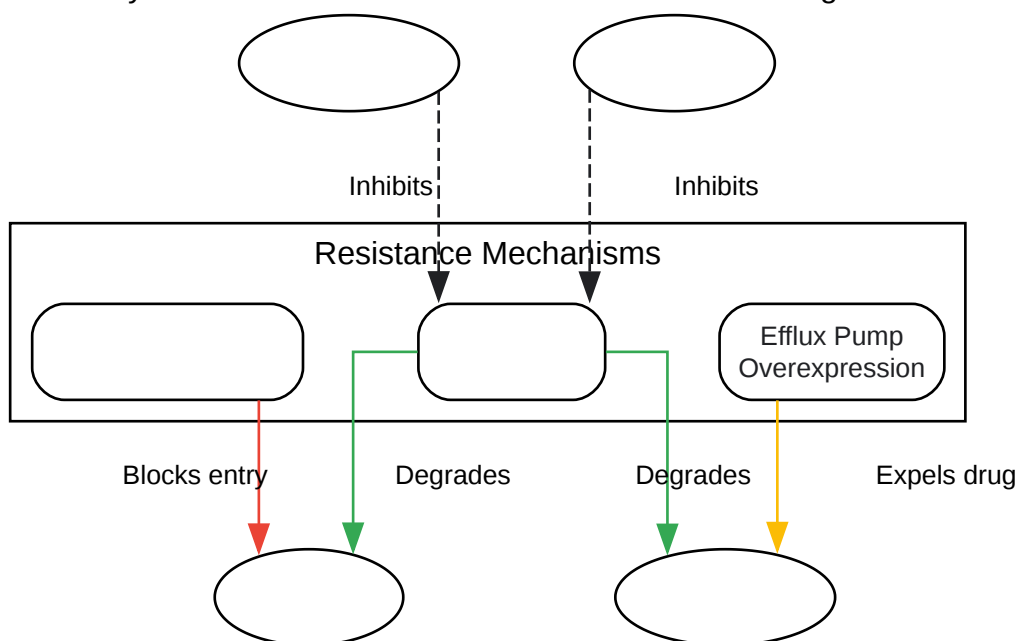
The efficacy of these drug combinations relies on the interplay between the  $\beta$ -lactam antibiotic and the  $\beta$ -lactamase inhibitor. Understanding their mechanisms of action and the corresponding resistance mechanisms in *P. aeruginosa* is crucial for their appropriate clinical use.

## Mechanism of Action of Imipenem-Relebactam

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Caption: Mechanism of action of Imipenem-**Relebactam**.

## Mechanism of Action of Ceftazidime-Avibactam

Key Resistance Mechanisms in *Pseudomonas aeruginosa*[Click to download full resolution via product page](#)

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